

Application Notes and Protocols for Immunohistochemistry (IHC) of Tissues Treated with VU0422288

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Compound of Interest

Compound Name: VU0422288

Cat. No.: B611748

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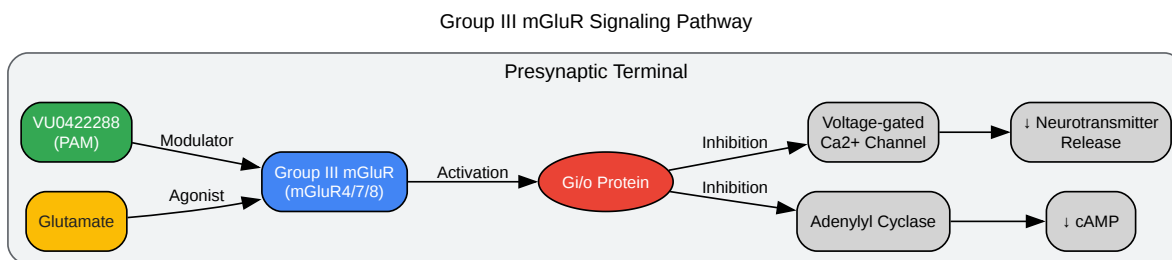
Introduction

VU0422288 is a potent and selective positive allosteric modulator (PAM) of group III metabotropic glutamate receptors (mGluRs), specifically targeting mGluR4, mGluR7, and mGluR8.^{[1][2]} These receptors are predominantly expressed in the central nervous system and are implicated in a variety of neurological and psychiatric disorders. As a research tool, **VU0422288** is instrumental in elucidating the physiological roles of these receptors. Immunohistochemistry (IHC) is a critical technique to visualize the anatomical distribution and cellular localization of these receptors and to assess the impact of **VU0422288** treatment on their expression and trafficking.

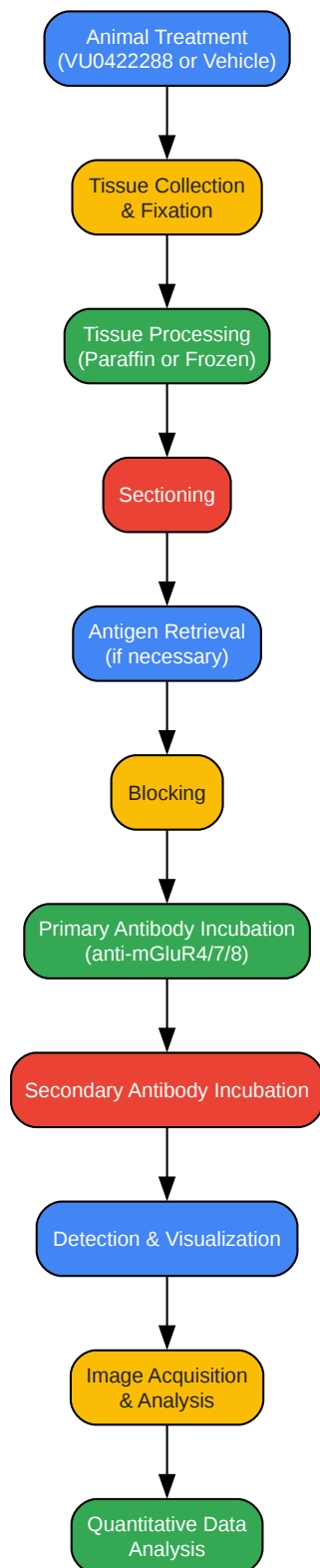
These application notes provide detailed protocols for performing IHC on tissues, particularly from the central nervous system, that have been treated with **VU0422288**. The protocols are designed to be a comprehensive guide for researchers aiming to investigate the effects of this compound on group III mGluR expression and localization.

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the signaling pathway of group III mGluRs and a general experimental workflow for IHC analysis of tissues treated with **VU0422288**.



IHC Experimental Workflow for VU0422288-Treated Tissue

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References

- 1. Identification of positive allosteric modulators VU0155094 (ML397) and VU0422288 (ML396) reveals new insights into the biology of metabotropic glutamate receptor 7 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Identification of Positive Allosteric Modulators VU0155094 (ML397) and VU0422288 (ML396) Reveals New Insights into the Biology of Metabotropic Glutamate Receptor 7 - PMC [pmc.ncbi.nlm.nih.gov]
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